

# Technical Guide on the Safety, Handling, and Toxicity of 4-Aminobutan-2-one

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Aminobutan-2-one

Cat. No.: B1611400

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Disclaimer: This document provides a summary of available safety and handling information for **4-Aminobutan-2-one** and its hydrochloride salt. It is intended for informational purposes for a technical audience. All laboratory work should be conducted in accordance with institutional and national safety guidelines and under the supervision of qualified personnel. A comprehensive risk assessment should be performed before handling this chemical.

## Introduction

**4-Aminobutan-2-one** is an organic compound with the chemical formula  $C_4H_9NO$ . It is a toxic chemical substance that is irritating and corrosive to the human body.<sup>[1]</sup> It is used as a chemical reagent and as an intermediate in the synthesis of drugs and fragrances.<sup>[1]</sup> This guide provides a consolidated overview of the known safety, handling, and toxicity information for **4-Aminobutan-2-one**, with a particular focus on its hydrochloride salt, for which more data is publicly available. Due to the limited specific toxicological data for **4-Aminobutan-2-one**, this guide also includes general protocols for handling hazardous chemicals of its class.

## Hazard Identification and Classification

The primary source of hazard information for **4-Aminobutan-2-one** and its hydrochloride salt comes from the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

For **4-Aminobutan-2-one** Hydrochloride (CAS No: 92901-20-7, 21419-24-9):

Hazard Class	GHS Category	Hazard Statement (H-code)	Signal Word	Pictogram
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Warning	GHS07
Serious Eye Damage/Eye Irritation	1 or 2A	H318: Causes serious eye damage or H319: Causes serious eye irritation	Danger/Warning	GHS05/GHS07
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	Warning	GHS07

Data sourced from PubChem and commercial supplier safety data sheets. The exact classification for eye irritation may vary between suppliers.

For **4-Aminobutan-2-one** (CAS No: 23645-04-7):

While specific GHS classification data is less consistently available for the free base, it is described as a toxic, irritating, and corrosive substance.<sup>[1]</sup> It is prudent to handle it with the same, if not greater, precautions as its hydrochloride salt.

## Quantitative Toxicity Data

As of the date of this guide, specific quantitative toxicity data such as LD50 (median lethal dose) or LC50 (median lethal concentration) values for **4-Aminobutan-2-one** or its hydrochloride salt are not readily available in the public domain. The toxicological properties have not been fully investigated.<sup>[2][3]</sup>

## Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of **4-Aminobutan-2-one** and its hydrochloride salt, strict adherence to safety protocols is mandatory.

### Engineering Controls

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)
- Ensure safety shower and eyewash stations are readily accessible.

### Personal Protective Equipment (PPE)

- Hand Protection: Wear impermeable chemical-resistant gloves (e.g., nitrile, neoprene).
- Eye Protection: Use chemical safety goggles or a face shield.[\[4\]](#)
- Skin and Body Protection: Wear a lab coat, and consider additional protective clothing such as an apron or coveralls for larger quantities.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols or dust, use a NIOSH-approved respirator with an appropriate cartridge.

### General Hygiene Practices

- Avoid all personal contact, including inhalation.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the chemical.
- Keep containers tightly closed when not in use.

### Storage

- Store in a cool, dry, and well-ventilated area.[\[4\]](#)
- Keep away from incompatible materials such as acids and strong oxidizing agents.[\[4\]](#)

- Store in a tightly sealed container.[1]

## First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Experimental Protocols for Hazard Assessment

In the absence of specific toxicity studies for **4-Aminobutan-2-one**, the following are summaries of standardized OECD test guidelines that would be appropriate for evaluating its irritant properties.

### OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method

This in vitro test is designed to predict the skin irritation potential of a chemical by assessing its effect on a reconstructed human epidermis model.

- Principle: The test chemical is applied topically to the surface of the RhE tissue. Skin irritation is identified by the chemical's ability to reduce the viability of the tissue.[5][6]
- Methodology:
  - The test substance is applied to the RhE tissue for a defined period (e.g., 60 minutes).[6]
  - After exposure, the tissue is rinsed and incubated for a post-exposure period (e.g., 42 hours).[6]

- Cell viability is measured using a colorimetric assay, such as the MTT assay, which measures the activity of mitochondrial reductase enzymes in viable cells.[\[6\]](#)
- The percentage of viable cells is calculated relative to a negative control.
- Interpretation: A chemical is classified as a skin irritant (UN GHS Category 2) if the tissue viability is reduced to  $\leq 50\%$ .[\[5\]](#)[\[6\]](#)

## OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This guideline describes an in vivo procedure for assessing the potential of a substance to cause eye irritation or corrosion. It is typically performed on a single animal initially, with further testing only if necessary.

- Principle: The test substance is applied in a single dose to one eye of an experimental animal, with the other eye serving as a control. The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva at specific intervals.[\[7\]](#)[\[8\]](#)
- Methodology:
  - A single dose of the test substance is applied to the conjunctival sac of one eye.
  - The eyes are examined at 1, 24, 48, and 72 hours after application.[\[9\]](#)
  - Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored according to a standardized system.
  - The reversibility of the effects is observed for up to 21 days.[\[8\]](#)[\[9\]](#)
- Interpretation: The scores are used to classify the substance according to its eye irritation potential. A substance is considered to cause serious eye damage (UN GHS Category 1) if it produces irreversible tissue damage. It is classified as an eye irritant (UN GHS Category 2) if it produces reversible eye irritation within a specified timeframe.

## Toxicity Information and Potential Mechanisms

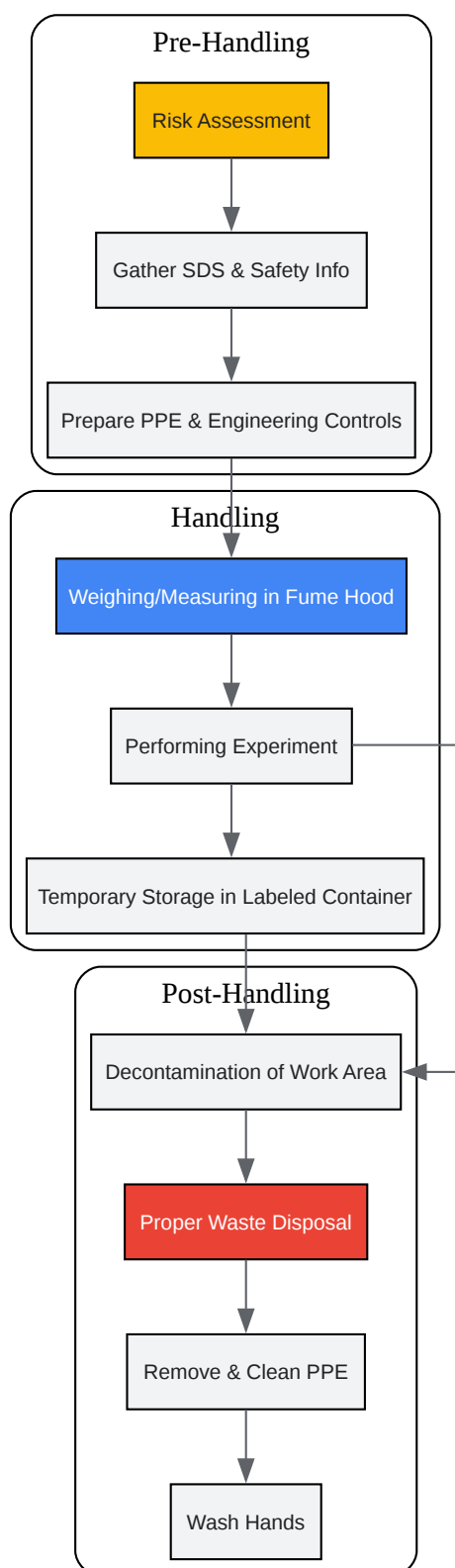
There is a lack of specific information regarding the mechanism of toxicity for **4-Aminobutan-2-one**. As a small aminoketone, its irritant properties are likely due to its chemical reactivity. The

amino group can act as a nucleophile and a base, while the ketone carbonyl group can act as an electrophile. This dual reactivity could lead to interactions with biological macromolecules on the skin and mucous membranes, triggering an inflammatory response. However, without specific studies, this remains speculative.

## Visualizations

### Safe Handling Workflow

The following diagram illustrates a general workflow for the safe handling of a hazardous chemical like **4-Aminobutan-2-one** in a research laboratory setting.

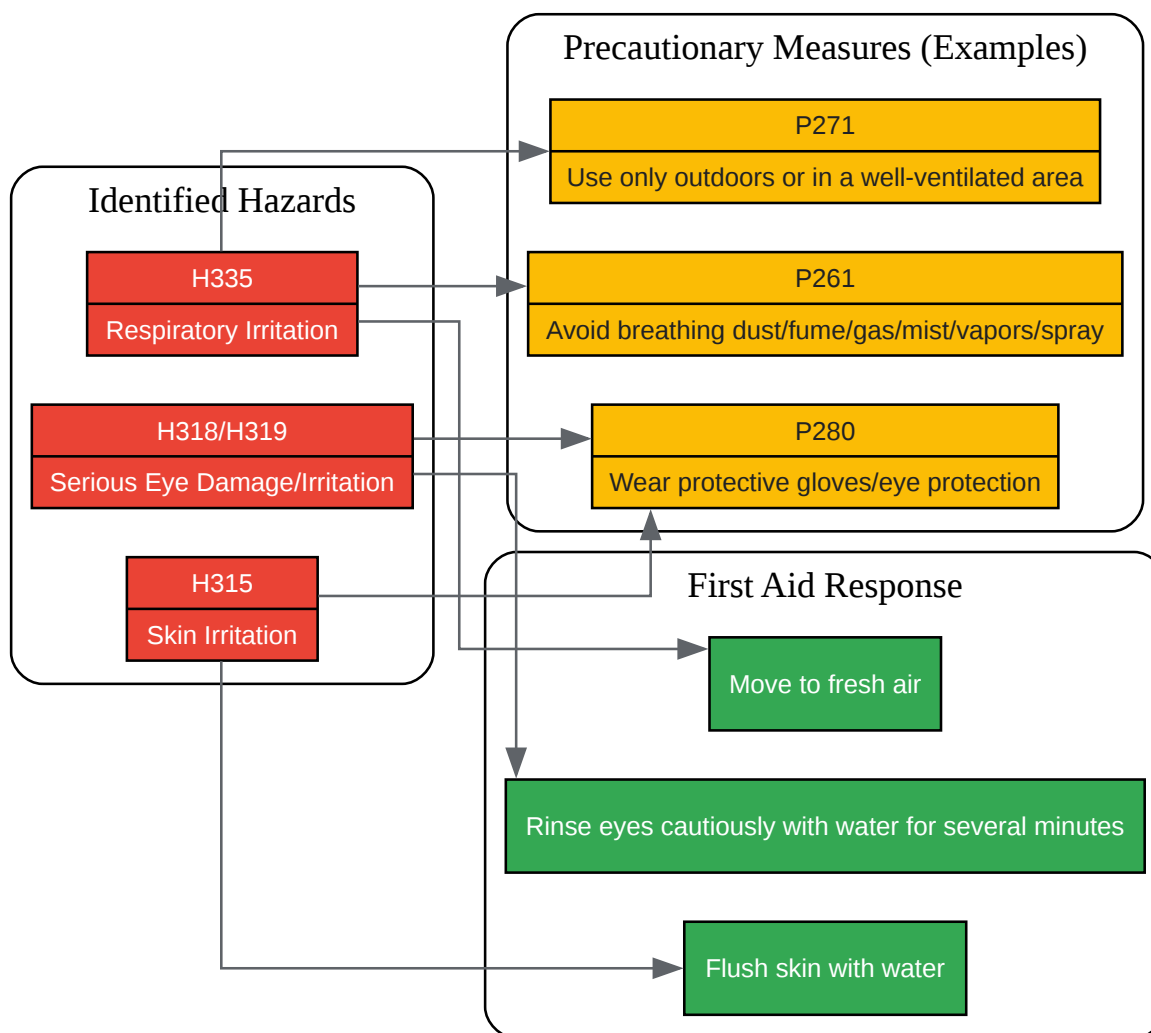


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Caption: General workflow for safely handling **4-Aminobutan-2-one**.

## Hazard and Response Logic

This diagram illustrates the logical relationship between the identified hazards of **4-Aminobutan-2-one** hydrochloride and the corresponding precautionary and first aid responses.



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Caption: Logical links between hazards and responses for **4-Aminobutan-2-one** HCl.

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## References

- 1. chembk.com [chembk.com]
- 2. und-nd.safeschoolssds.com [und-nd.safeschoolssds.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. psjd.icm.edu.pl [psjd.icm.edu.pl]
- 5. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 6. x-cellr8.com [x-cellr8.com]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. nucro-technics.com [nucro-technics.com]
- 9. In vivo Eye Irritation / Serious Eye Damage Test (OECD 405: 2023). - IVAMI [ivami.com]
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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)